

Apelin-12: A Comprehensive Technical Guide on its Physiological Functions

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Compound of Interest

Compound Name: *Apelin-12*
Cat. No.: *B15602590*

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Abstract

Apelin-12 is a potent endogenous peptide belonging to the apelin family, which exerts a wide array of physiological effects through its interaction with the G protein-coupled APJ receptor. This technical guide offers an in-depth exploration of the multifaceted functions of **Apelin-12**, with a particular focus on its roles in the cardiovascular, metabolic, and neurological systems. We delve into the signaling pathways activated by **Apelin-12**, present key quantitative data from seminal studies in clearly structured tables, and provide detailed experimental methodologies for investigating its activities. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who are interested in the therapeutic potential of targeting the apelin system.

Introduction

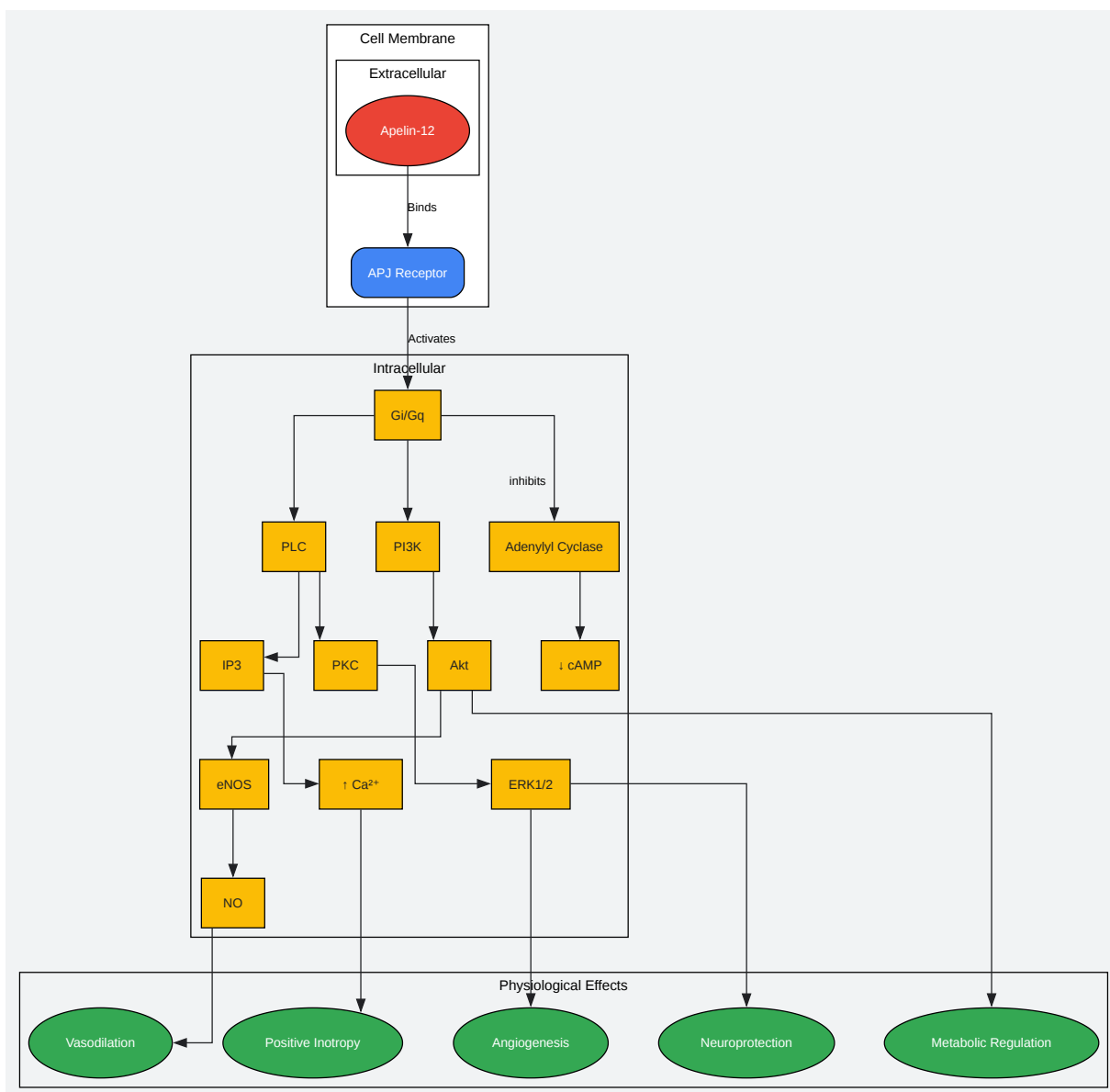
The discovery of the apelin peptide family and its endogenous receptor, APJ, has opened new avenues for understanding physiological and pathological processes. Apelin is synthesized as a 77-amino acid prepropeptide, which is then cleaved into several active fragments, including Apelin-36, Apelin-17, Apelin-13, and **Apelin-12**.^{[1][2]} Among these, **Apelin-12**, a 12-amino acid peptide, is a potent and biologically active isoform.^[3] This guide focuses specifically on the physiological functions of **Apelin-12**, providing a detailed overview of its mechanism of action and systemic effects.

The Apelin-12/APJ Signaling Axis

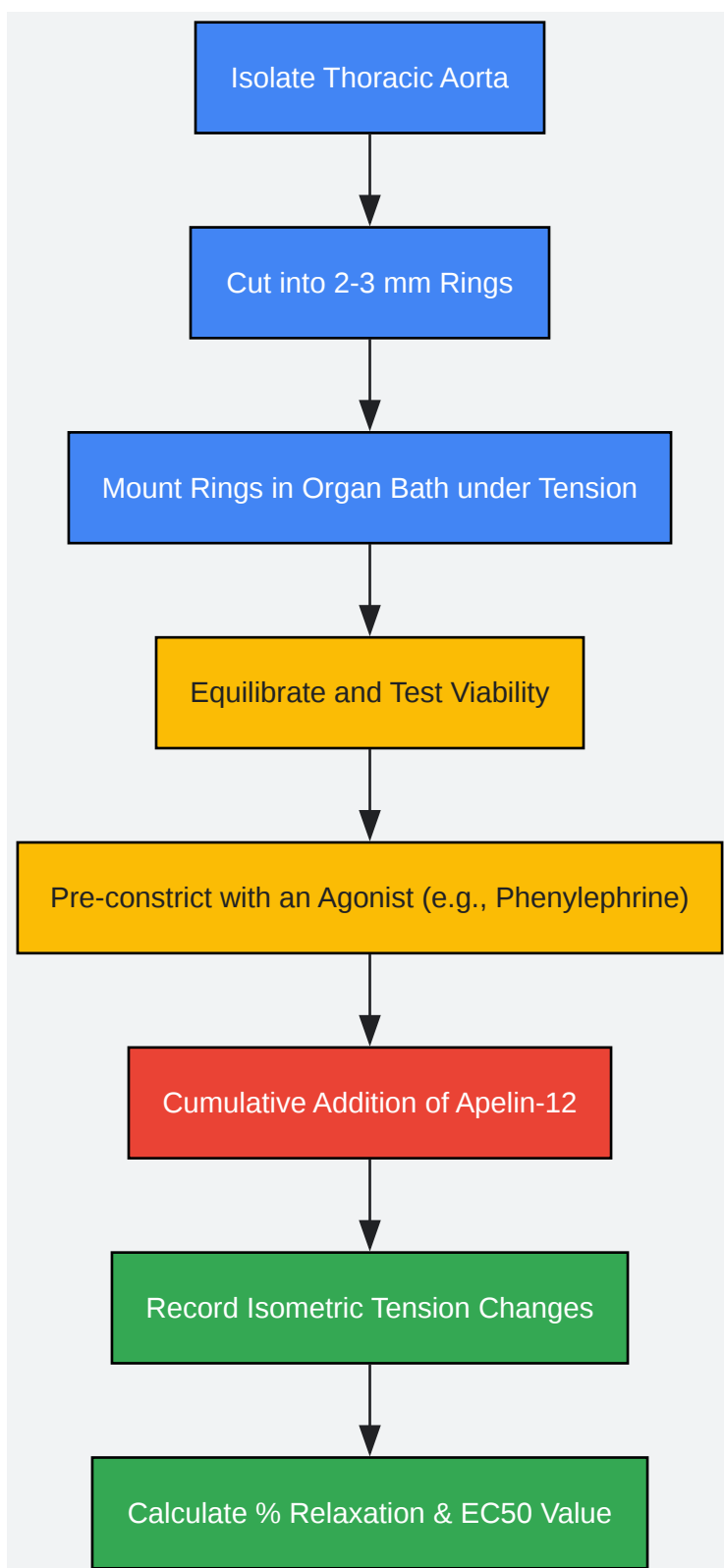
Apelin-12 exerts its effects by binding to the APJ receptor, a class A G protein-coupled receptor (GPCR). The activation of the APJ receptor by **Apelin-12** initiates a cascade of intracellular signaling events that are cell-type specific and can involve multiple G protein subtypes.

G Protein-Coupled Signaling Pathways

Upon binding of **Apelin-12**, the APJ receptor primarily couples to Gi proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. Additionally, **Apelin-12**/APJ signaling activates other key pathways, including the phospholipase C (PLC) pathway, which mobilizes intracellular calcium, and the PI3K/Akt and MAPK/ERK pathways, which are involved in cell survival, proliferation, and metabolism.[4][5]







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